

# 4-isopropylbenzoic acid water content analysis

## 0.3% max

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### Compound Focus: 4-Isopropylbenzoic Acid

CAS No.: 536-66-3

Cat. No.: S524556

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## Technical Specifications for 4-Isopropylbenzoic Acid

The following table summarizes the key physical and chemical properties of **4-isopropylbenzoic acid** (Cumenic Acid) from a chemical supplier's data sheet [1].

Property	Specification / Value
CAS RN	536-66-3 [1]
Purity	>98.0% (GC)(T) [1]
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub> [1]
Molecular Weight	164.20 g/mol [1]
Physical State (20°C)	White to Almost white powder to crystal [1]
Melting Point	116.0 to 120.0 °C [1]
Water Solubility	Insoluble; 152 mg/l at 25 °C [1]
Storage Condition	Refrigerated (0-10°C), Air Sensitive, Store under inert gas [1]

Property	Specification / Value
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. [1]

## Frequently Asked Questions (FAQs)

**Q1: What is the solubility of 4-isopropylbenzoic acid in water?** It is practically **insoluble** in water, with a measured solubility of approximately **152 mg per liter at 25°C** [1].

**Q2: How should I store 4-isopropylbenzoic acid to maintain its stability?** The compound should be stored **refrigerated** between **0-10°C** and under an **inert gas** atmosphere, as it is both **air and heat sensitive** [1].

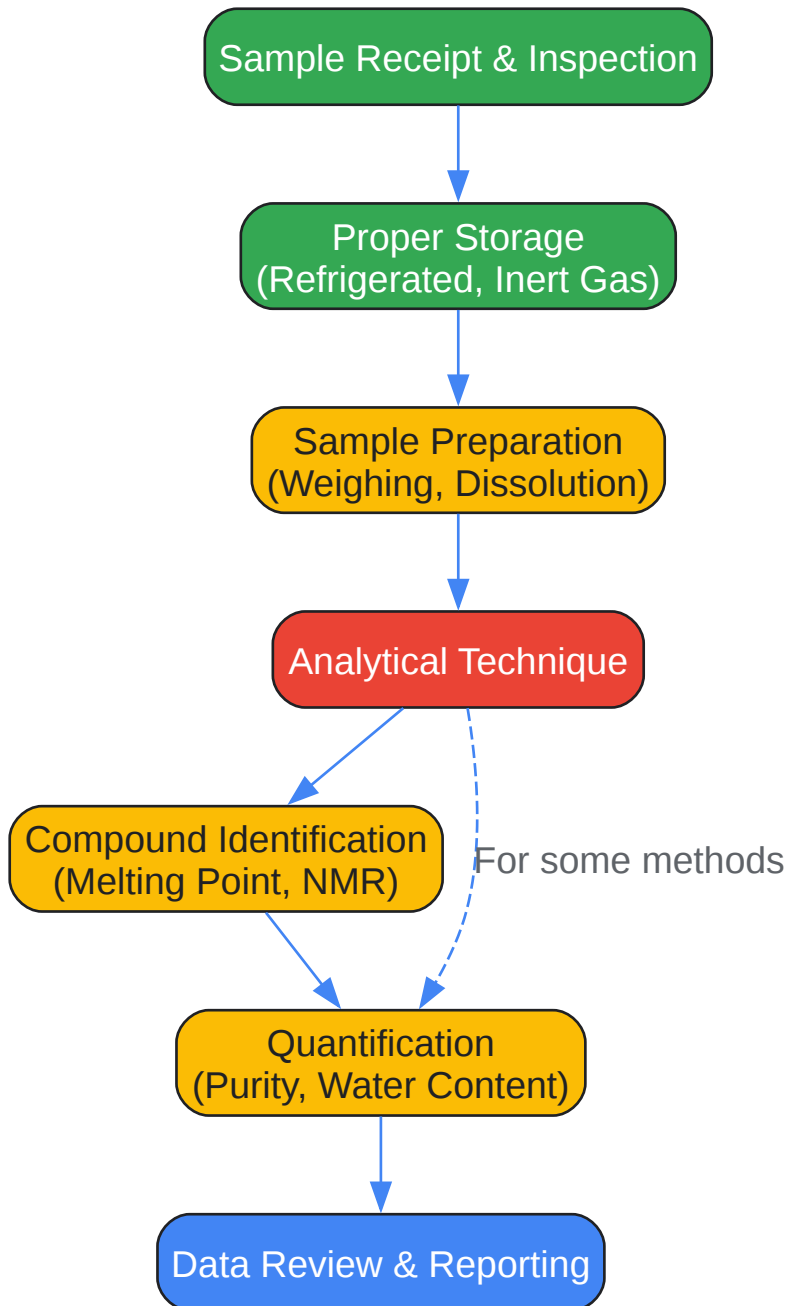
**Q3: Are there any specific handling precautions?** Yes. You should wear **protective gloves, eye protection, and face protection**. The compound can cause skin irritation and serious eye irritation [1].

## Troubleshooting Common Experimental Issues

Issue	Possible Cause	Suggested Solution
<b>Low Recovery in Aqueous Extraction</b>	Low water solubility of the compound [1].	Use an organic solvent (e.g., alcohol, ether) for extraction [1].
<b>Unexpected Impurities in Analysis</b>	Compound degradation due to exposure to air or heat [1].	Ensure strict adherence to storage conditions: sealed under inert gas and refrigerated. Verify the integrity of the container upon receipt [1].
<b>Difficulty in HPLC Analysis</b>	High polarity of underivatized phenols or carboxylic acids can lead to poor retention on reverse-phase columns [2].	Consider pre-column derivatization to improve chromatographic behavior and sensitivity. Benzoyl chloride has been used for this purpose with phenolic compounds [2].

## General Workflow for Chemical Analysis

Since a specific method for water content was not found, the diagram below outlines a general analytical workflow you can adapt. For determining water content specifically, **Karl Fischer (KF) titration** is the standard industry method you would typically employ.



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## References

1. 4-Isopropylbenzoic Acid 536-66-3 [tcichemicals.com]
2. Determination of major phenolic compounds in water by ... [sciencedirect.com]

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